

A Technical Guide to the Purity and Assay of Bismuth(III) Subnitrate

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Compound of Interest

Compound Name: *Bismuth(III)subnitrate*

Cat. No.: *B12325030*

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Introduction

Bismuth(III) subnitrate, a basic bismuth salt with the approximate chemical formula $\text{Bi}_5\text{O}(\text{OH})_9(\text{NO}_3)_4$, is a white, slightly hygroscopic powder.[1][2] It is a key active pharmaceutical ingredient (API) in various over-the-counter medications, primarily for the treatment of gastrointestinal issues like diarrhea and peptic ulcers.[3] Given its medical applications, the purity, quality, and strength of Bismuth(III) subnitrate are critical for ensuring its safety and therapeutic efficacy.

This technical guide provides an in-depth overview of the analytical methodologies stipulated by major pharmacopeias for the quality control of Bismuth(III) subnitrate. It is intended for researchers, scientists, and drug development professionals involved in the analysis and formulation of this compound. The guide details official assay and impurity testing protocols, presents comparative data in structured tables, and illustrates key workflows using logical diagrams.

Pharmacopeial Purity and Assay Specifications

The purity and assay requirements for Bismuth(III) subnitrate are defined in several major pharmacopeias, including the United States Pharmacopeia (USP), European Pharmacopoeia

(EP), and Japanese Pharmacopoeia (JP). While the core analytical technique for the assay (complexometric titration) is consistent, the expression of the active component and the limits for specific impurities can vary.

Data Presentation: Comparative Pharmacopeial Requirements

The following tables summarize the key quantitative specifications for Bismuth(III) subnitrate according to the USP, EP, and JP.

Table 1: Assay and Loss on Drying Specifications

Parameter	USP[1][4]	EP[5][6]	JP[7]
Assay	≥ 79.0% of Bismuth Trioxide (Bi ₂ O ₃), on dried basis	Not specified in search results	71.5% - 74.5% of Bismuth (Bi), on dried basis
Loss on Drying	≤ 3.0% (105°C for 2 hours)	≤ 3.0% (105°C)	≤ 3.0% (105°C for 2 hours)

Table 2: Impurity Limit Specifications

Impurity	USP Limit ^[1]	EP Limit ^{[5][6]}	JP Limit ^[7]
Carbonate	No effervescence occurs	Not specified	Not specified
Chloride	≤ 0.035% (350 ppm)	≤ 200 ppm	≤ 0.035% (350 ppm)
Sulfate	No turbidity produced immediately	Not specified	No turbidity produced
Ammonium Salts	Vapor does not turn red litmus paper blue	Not specified	Gas evolved does not turn red litmus paper blue
Arsenic	≤ 8 ppm	Not specified	≤ 10 ppm
Copper	No bluish color develops	≤ 50 ppm	No blue color develops
Lead	Liquid does not become cloudy	≤ 20 ppm	Not specified
Silver	No precipitate is formed	≤ 25 ppm	No turbidity is produced
Alkalies & Alkaline Earths	≤ 0.5%	Not specified	Not specified
Substances not precipitated by ammonia	Not specified	≤ 1.0%	Not specified

Identification Tests

Before quantitative analysis, pharmacopeias require qualitative identification tests to confirm the material is Bismuth(III) subnitrate. These tests confirm the presence of both bismuth ions and nitrate ions.^{[1][7]}

- Test for Bismuth: A solution of the substance in dilute acid typically yields a black precipitate of bismuth sulfide upon the addition of a sulfide source. Another common test involves the

formation of an orange-colored solution when potassium iodide is added to a solution of the sample, which is characteristic of the tetraiodobismuthate(III) ion.[6]

- Test for Nitrate: The substance responds to the standard qualitative tests for nitrate, such as the brown ring test, where a solution of the sample is mixed with ferrous sulfate and concentrated sulfuric acid is carefully added to form a brown ring at the interface.[1][7]

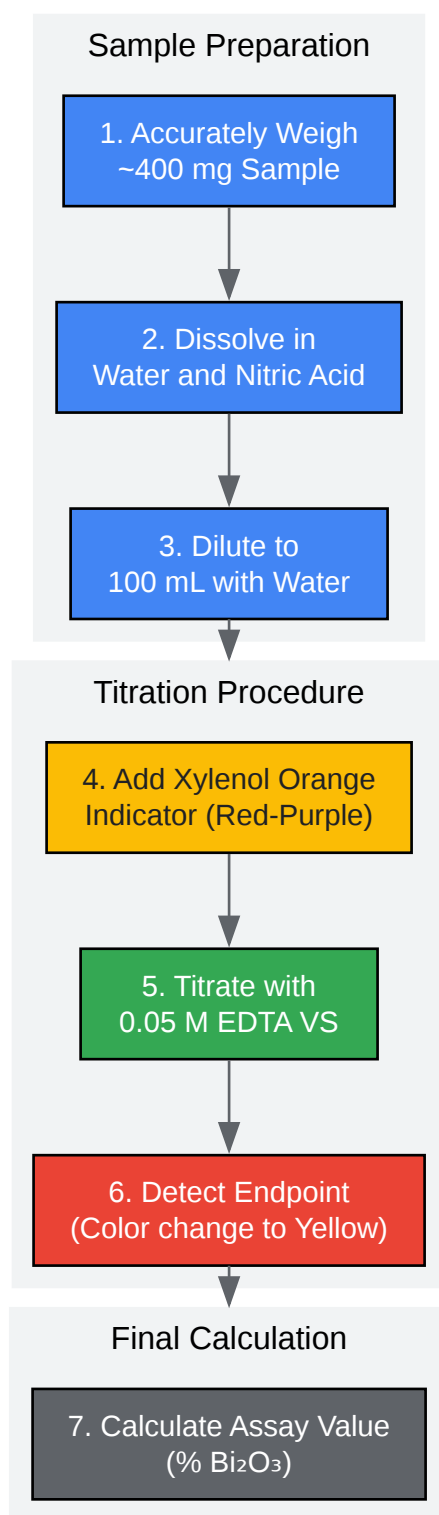
Assay Methods: Quantitative Analysis

The primary method for determining the bismuth content in Bismuth(III) subnitrate is complexometric titration with edetate disodium (EDTA).[8][9] For trace-level elemental impurities, modern instrumental techniques like ICP-MS are employed.

Primary Method: Complexometric Titration with EDTA

This volumetric analysis is based on the formation of a stable, colored complex between the bismuth ions (Bi^{3+}) and the chelating agent, EDTA.[8] An indicator that also forms a colored complex with bismuth is used to signal the endpoint of the titration.

- Sample Preparation: Accurately weigh about 400 mg of Bismuth Subnitrate and transfer to a 250-mL beaker.[1]
- Dissolution: Add 5 mL of water, followed by 2 mL of nitric acid. Warm gently if necessary to achieve complete dissolution.[1]
- Dilution: Dilute the solution with water to a final volume of 100 mL.[1]
- Indicator Addition: Add 0.3 mL of xylenol orange indicator solution (TS). The solution will turn a red-purple color.[1][7]
- Titration: Titrate the solution with a standardized 0.05 M edetate disodium (EDTA) volumetric solution.[1]
- Endpoint Determination: The endpoint is reached when the color of the solution sharply changes from red-purple to a clear yellow.[1][10]
- Calculation: Each mL of 0.05 M edetate disodium is equivalent to 11.65 mg of Bi_2O_3 . [1][5]
Calculate the percentage of Bi_2O_3 in the portion of Bismuth Subnitrate taken.



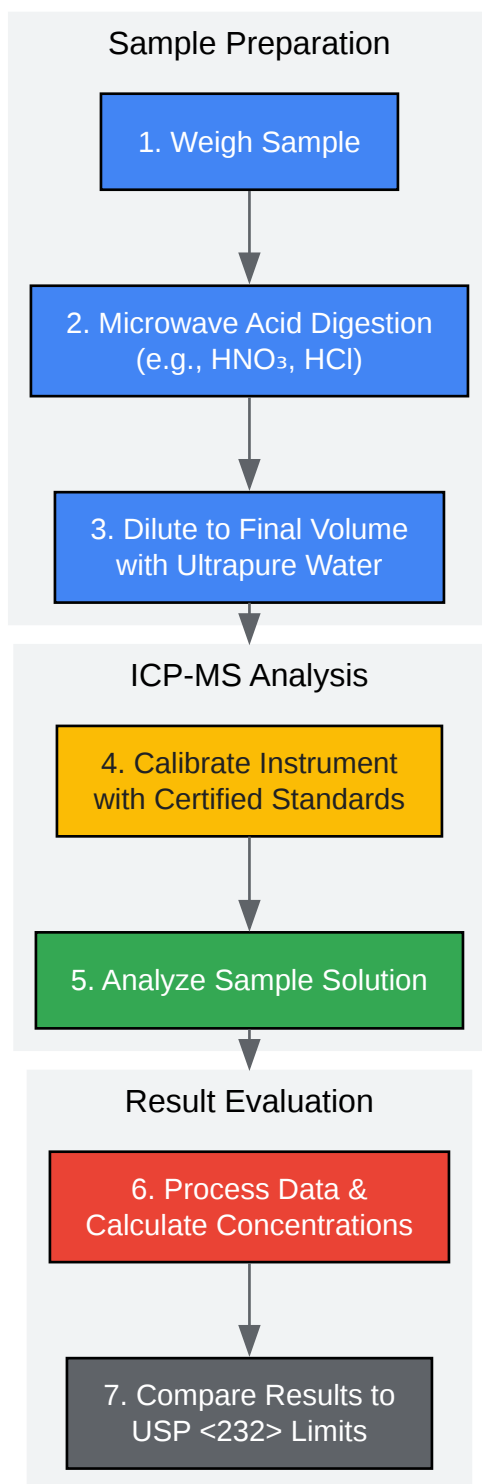
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Caption: Workflow for the complexometric titration assay of Bismuth Subnitrate.

Advanced Method: ICP-MS for Elemental Impurities

For the determination of trace elemental impurities, as mandated by USP General Chapters <232> and <233>, Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) is the preferred method due to its high sensitivity and specificity.^{[11][12]}

- **Sample Preparation (Digestion):** Accurately weigh a suitable amount of the Bismuth Subnitrate sample (e.g., 0.5 g).^[12] Digest the sample using a closed-vessel microwave digestion system with high-purity acids (e.g., nitric acid and hydrochloric acid) to bring the elemental impurities into solution.^{[12][13]}
- **Dilution:** Quantitatively dilute the digested sample solution to a final volume with ultrapure water to reduce the total dissolved solids and bring the analyte concentrations into the calibrated range of the instrument.^[14]
- **Instrument Calibration:** Prepare a series of calibration standards from certified reference materials for all elements of interest (e.g., Pb, As, Cd, Hg, Cu).^[12] The standards should be matrix-matched to the sample solution as closely as possible.
- **Analysis:** Analyze the prepared sample solution using a validated ICP-MS method. The instrument aspirates the sample, creating an aerosol that is transported to the high-temperature argon plasma, where atoms are ionized. The ions are then separated by their mass-to-charge ratio and quantified by a detector.^[15]
- **Data Processing:** Calculate the concentration of each elemental impurity in the original sample, taking into account the dilution factors. Compare the results against the permitted daily exposure (PDE) limits specified in USP <232>.



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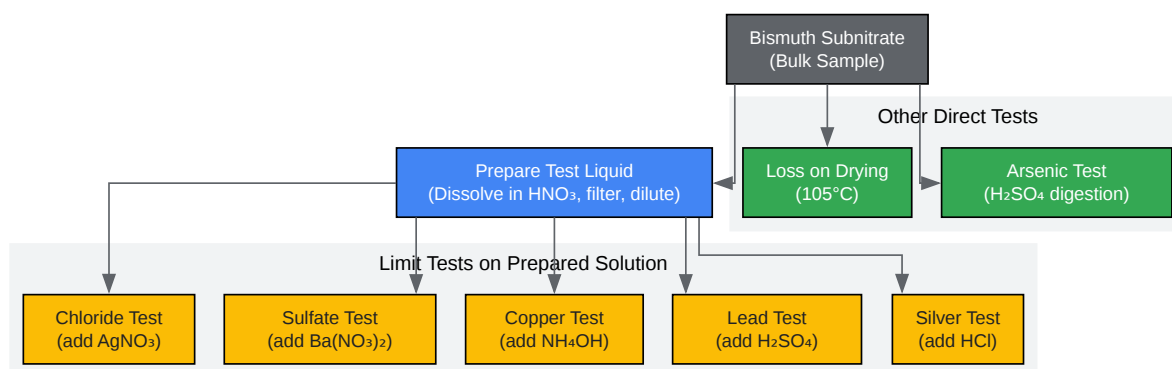
Caption: General workflow for elemental impurity analysis by ICP-MS.

Purity Tests (Limit Tests)

Limit tests are semi-quantitative or quantitative tests designed to identify and control small amounts of specific impurities that may be present in the substance.^[16] The general principle involves reacting the sample with a reagent that produces a visible effect, such as turbidity or color, which is then compared to the effect produced by a standard solution containing a known amount of the impurity.^{[17][18]}

Experimental Protocol: Chloride Limit Test (Based on USP <221>)

- Sample Solution Preparation: Dissolve 0.7 g of Bismuth Subnitrate in a mixture of 2 mL of water and 2 mL of nitric acid. Add 6 mL of dilute nitric acid and dilute with water to 50 mL.^[7]
- Standard Solution Preparation: To a matched Nessler cylinder, add 0.50 mL of 0.020 N hydrochloric acid, 6 mL of dilute nitric acid, and dilute with water to 50 mL.^[1]
- Reaction: To both the sample and standard solutions, add 1 mL of silver nitrate TS.
- Observation: Mix and allow to stand for 5 minutes, protected from direct sunlight.^[19]
- Comparison: The turbidity produced in the sample solution should not be greater than that produced in the standard solution.^[20]



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Caption: Logical flow of purity testing for Bismuth Subnitrate.

Physicochemical Characterization Methods

Beyond the compendial tests, other analytical techniques are valuable for a comprehensive characterization of Bismuth(III) subnitrate.

- X-Ray Diffraction (XRD): This technique is essential for confirming the solid-state structure and crystallinity of the Bismuth(III) subnitrate powder. It can identify the specific polymorphic form and detect the presence of any crystalline impurities.[21][22][23]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide quantitative data on thermal events. TGA is used to precisely measure the loss on drying and to study the thermal decomposition pathway of the compound.[24][25][26] DSC can detect phase transitions and other thermal events.

Conclusion

The quality control of Bismuth(III) subnitrate is rigorously defined by international pharmacopeias, ensuring its safety and efficacy for pharmaceutical use. The primary assay relies on a robust and well-established complexometric titration with EDTA. Purity is controlled through a series of limit tests for specific inorganic impurities. For comprehensive analysis and to meet modern regulatory expectations for elemental impurities, advanced instrumental methods such as ICP-MS are indispensable. A thorough understanding and correct application of these analytical methods are paramount for any professional working with this important pharmaceutical compound.

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